Application Note: Comprehensive NMR Characterization of 7-Fluoroimidazo[1,2-a]pyridine

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Compound of Interest

Compound Name:	*7-Fluoroimidazo[1,2-a]pyridine*
CAS No.:	*1260903-17-0*
Cat. No.:	*B1446390*

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Introduction: The Significance of the 7-Fluoroimidazo[1,2-a]pyridine Scaffold

The imidazo[1,2-a]pyridine core is a privileged heterocyclic scaffold frequently encountered in medicinal chemistry and drug discovery. Its unique structural and electronic properties have led to its incorporation into a wide range of therapeutic agents, including sedatives like Zolpidem and anxiolytics like Alpidem. The introduction of a fluorine atom, particularly at the 7-position, can significantly modulate the scaffold's physicochemical properties, such as lipophilicity, metabolic stability, and binding affinity to biological targets.[1] This makes **7-Fluoroimidazo[1,2-a]pyridine** a valuable building block for the synthesis of novel pharmaceuticals.[1]

Given its importance, unambiguous structural confirmation and purity assessment are critical. Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful and definitive analytical technique for the complete structural elucidation of such molecules in solution. This application note provides a comprehensive guide and detailed protocols for the

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characterization of **7-Fluoroimidazo[1,2-a]pyridine** using one-dimensional (^{1}H, ^{13}C, ^{19}F) and two-dimensional (COSY, HSQC, HMBC) NMR techniques.

Molecular Structure and Spectroscopic Strategy

The key to NMR analysis is understanding the molecular framework and the expected interactions between nuclei. The IUPAC numbering for the imidazo[1,2-a]pyridine ring system is shown below.

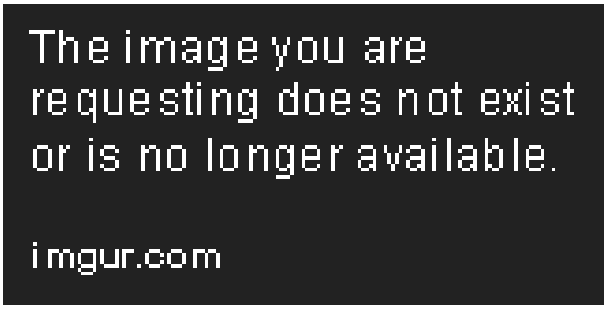

Figure 1. Structure and IUPAC numbering of **7-Fluoroimidazo[1,2-a]pyridine**.

Our characterization strategy is built on a logical progression from simple 1D experiments to more complex 2D correlations to ensure every signal is assigned with high confidence.

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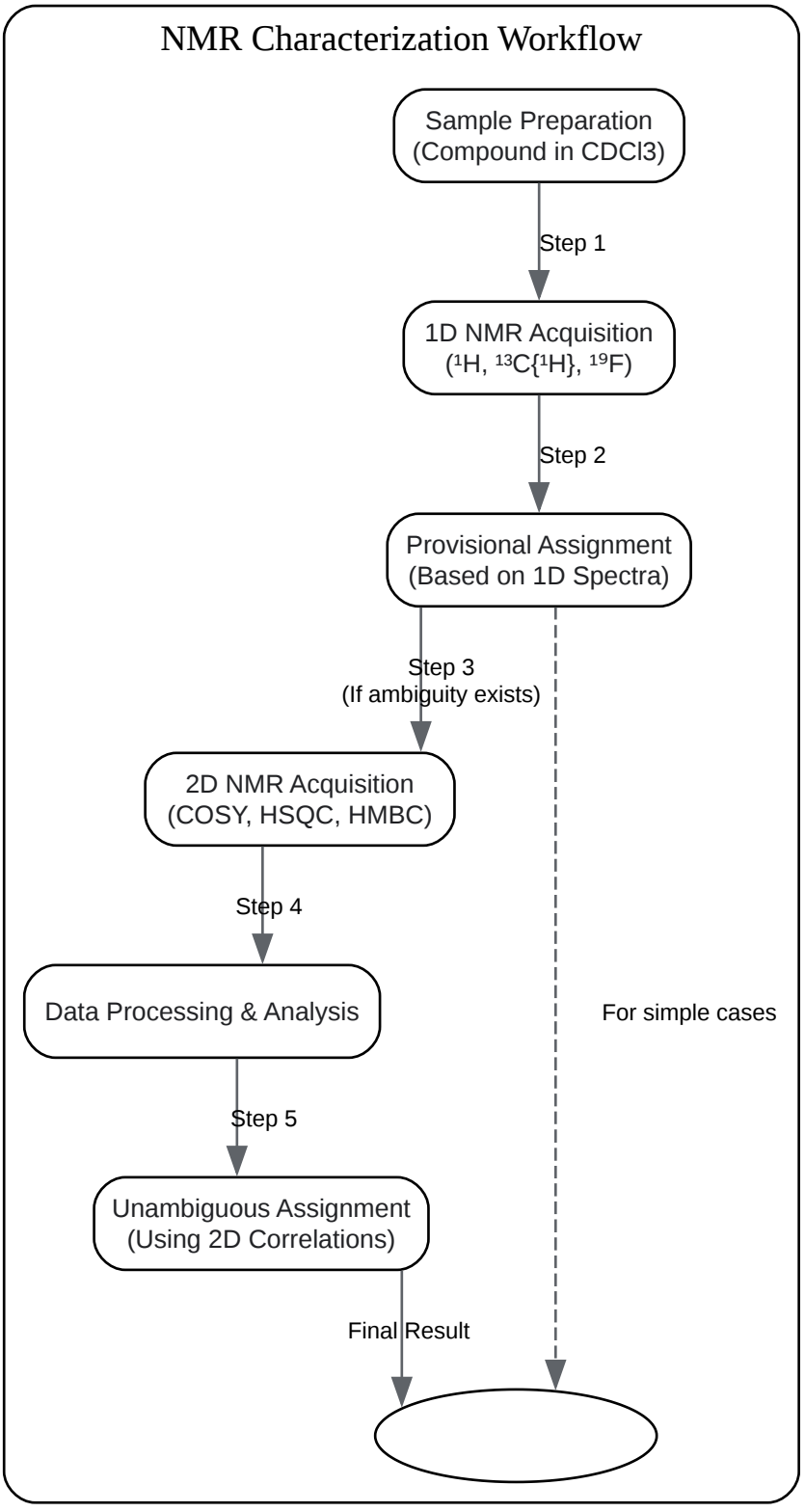

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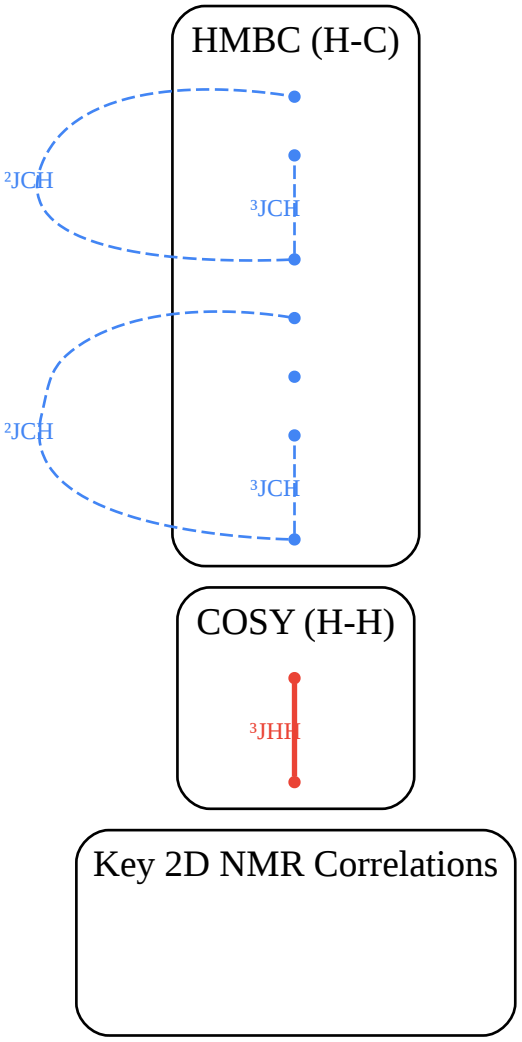

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Key COSY and HMBC correlations for structural verification.

Summary of Expected NMR Data

The following table summarizes the anticipated characteristics for each signal in the NMR spectra of **7-Fluoroimidazo[1,2-a]pyridine**, based on data from analogous structures. [2][3][4]

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Nucleus	Assignment	Expected δ (ppm)	Multiplicity	Key Couplings (J in Hz)
^{1}H	**H-2**	**~7.8 - 8.0**	**s**	**-**
	H-3	~7.6 - 7.8	s	-
	H-5	~8.1 - 8.4	d	^{3}JH5-H6 ≈ 7-9
	H-6	~6.8 - 7.1	dd	^{3}JH6-H5 ≈ 7-9; ^{3}JH6-F7 ≈ 8-10
	H-8	~7.7 - 7.9	dd or d	^{4}JH8-F7 ≈ 2-4
^{13}C	C-2	~140 - 145	s (d in coupled)	-
	C-3	~110 - 115	s (d in coupled)	-
	C-5	~120 - 125	s (d in coupled)	^{3}JC5-F7 (small)
	C-6	~110 - 115	s (d in coupled)	^{2}JC6-F7 ≈ 20-30
	C-7	~155 - 165	s (d in coupled)	^{1}JC7-F7 > 200
	C-8	~100 - 105	s (d in coupled)	^{2}JC8-F7 ≈ 20-30
	C-8a	~145 - 150	s (d in coupled)	^{3}JC8a-F7 (small)

| ^{19}F | F-7 | Varies with ref. | dd | ^{3}JF7-H6 ≈ 8-10; ^{4}JF7-H8 ≈ 2-4 |

Note: Chemical shifts (δ) are referenced to TMS for ^{1}H/^{13}C. Multiplicity: s=singlet, d=doublet, dd=doublet of doublets.

Detailed Experimental Protocols

Protocol 1: NMR Sample Preparation

- Mass Measurement: Accurately weigh 5-10 mg of purified **7-Fluoroimidazo[1,2-a]pyridine**.
- Solvent Selection: Transfer the solid to a clean, dry vial. Add approximately 0.6 mL of a deuterated solvent. Deuterated chloroform ($CDCl_3$) is a common first choice. [5]If solubility is an issue, deuterated dimethyl sulfoxide (DMSO-d_6) can be used.

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- Dissolution: Vortex the vial gently until the sample is completely dissolved. If any particulate matter remains, filter the solution through a small plug of glass wool into a clean NMR tube.
- Transfer: Using a Pasteur pipette, transfer the clear solution into a 5 mm NMR tube.
- Standard: For precise chemical shift referencing, a small amount of tetramethylsilane (TMS) can be added as an internal standard (δ 0.00 ppm), although modern spectrometers can reference to the residual solvent signal (e.g., $CDCl_3$ at δ 7.26 ppm for ^1H and δ 77.16 ppm for ^{13}C). [6]

Protocol 2: 1D NMR Data Acquisition (400 MHz Spectrometer)

- Instrument Setup: Insert the sample into the spectrometer. Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- ^1H NMR Acquisition:
  - Pulse Program: Standard single-pulse experiment (e.g., 'zg30').
  - Spectral Width: ~16 ppm (e.g., from -2 to 14 ppm).
  - Acquisition Time: ~2-3 seconds.
  - Relaxation Delay (d1): 2 seconds.
  - Number of Scans: 8 to 16 scans for a good signal-to-noise ratio.
- $^{13}C\{^1H\}$ NMR Acquisition:
  - Pulse Program: Standard proton-decoupled experiment (e.g., 'zgpg30').
  - Spectral Width: ~240 ppm (e.g., from -10 to 230 ppm).
  - Acquisition Time: ~1 second.
  - Relaxation Delay (d1): 2 seconds.

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- Number of Scans: 1024 to 4096 scans, depending on sample concentration.

- ^{19}F NMR Acquisition:
  - Pulse Program: Standard single-pulse experiment.
  - Spectral Width: ~200 ppm (centered on the expected aromatic fluorine region).
  - Relaxation Delay (d1): 2 seconds.
  - Number of Scans: 64 to 128 scans.

Protocol 3: 2D NMR Data Acquisition

- gCOSY (Gradient-Selected COSY):
  - Set up the experiment using the previously acquired ^{1}H spectrum as a reference.
  - Data Points (F2 & F1): 2048 (F2) x 256 (F1) is typically sufficient.
  - Number of Scans: 2 to 4 per increment.
- gHSQC (Gradient-Selected HSQC):
  - Use the ^{1}H and ^{13}C spectra to define the spectral widths in the F2 (proton) and F1 (carbon) dimensions, respectively.
  - Data Points (F2 & F1): 2048 (F2) x 256 (F1).
  - Number of Scans: 4 to 8 per increment.
  - Optimize for a one-bond coupling constant of ~145 Hz.
- gHMBC (Gradient-Selected HMBC):
  - Define spectral widths similarly to the HSQC.
  - Data Points (F2 & F1): 2048 (F2) x 512 (F1).

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- Number of Scans: 8 to 16 per increment.
- Optimize for a long-range coupling constant of 8 Hz, which is a good general value for detecting both ^{2}J and ^{3}J correlations. [7]

Conclusion

The combination of 1D (^{1}H, ^{13}C, ^{19}F) and 2D (COSY, HSQC, HMBC) NMR spectroscopy provides a robust and definitive method for the complete structural characterization of **7-Fluoroimidazo[1,2-a]pyridine**. By following the systematic approach and protocols outlined in this note, researchers can confidently assign every proton and carbon signal, verify the position of the fluorine substituent, and confirm the integrity of this important synthetic building block. This rigorous characterization is an indispensable step in the development of novel chemical entities for drug discovery and materials science.

References

- MDPI. (n.d.). Synthesis of Imidazo[1,2-a]pyridine-Chromones via Microwave-Assisted Groebke-Blackburn-Bienaymé Reaction.
- ChemicalBook. (2023). The introduction of 7-Fluoro-imidazo[1,2-a]pyridine.
- Azzouzi, M., et al. (2023). Synthesis, Characterization, and Biological Evaluation of Novel Azo-Based Imidazo[1,2-a]pyridine Derivatives: In Vitro and In Silico Investigations. PubMed Central.
- MDPI. (n.d.). Fused Heterocycles: Synthesis of Some New Imidazo[1,2-a]- pyridine Derivatives.
- Abrahams, K.A., et al. (2012). Identification of Novel Imidazo[1,2-a]pyridine Inhibitors Targeting M. tuberculosis QcrB. PLOS ONE.
- PubChemLite. (n.d.). **7-fluoroimidazo[1,2-a]pyridine** (C7H5FN2).
- ChemicalBook. (2024). 7-Fluoro-imidazo[1,2-a]pyridine: Chemical Properties, Applications in Pharmaceutical Synthesis and Preparation Method.
- Sigma-Aldrich. (n.d.). **7-Fluoroimidazo[1,2-a]pyridine**.
- University of Wisconsin-Madison. (n.d.). 19F NMR Reference Standards.
- Fluorine notes. (2017). NMR spectral characteristics of fluorocontaining pyridines.
- DTIC. (n.d.). 1H and 13C Nuclear Magnetic Resonance of Dihydroimidazo-Pyridine and Imidazo-(1,2-a).
- SDSU NMR Facility. (n.d.). Common 2D (COSY, HSQC, HMBC).
- PubChem. (n.d.). 3-(6-Chloropyrimidin-4-yl)-**7-fluoroimidazo[1,2-a]pyridine**.
- ResearchGate. (n.d.). 1H NMR spectrum of imidazo[1,2-a]pyridine 6a.

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- Weizmann Institute of Science. (n.d.). 19Flourine NMR.
- Chaouqi, S., et al. (2023). Design, synthesis, and computational studies of novel imidazo[1,2-a]pyrimidine derivatives as potential dual inhibitors of hACE2 and spike protein for blocking SARS-CoV-2 cell entry. PubMed Central.
- ChemicalBook. (n.d.). Imidazo[1,2-a]pyridine(274-76-0) 1H NMR spectrum.
- ResearchGate. (n.d.). Various Synthesis of Imidazo[1,2-a]pyridines Derivatives and Therapeutic Significance: A Review.
- Bagdi, A. K., et al. (2015). Synthesis of imidazo[1,2-a]pyridines: a decade update. RSC Publishing.

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Sources

- 1. 7-Fluoro-imidazo[1,2-a]pyridine: Chemical Properties, Applications in Pharmaceutical Synthesis and Preparation Method_Chemicalbook [chemicalbook.com]
- 2. mdpi.com [mdpi.com]
- 3. Synthesis, Characterization, and Biological Evaluation of Novel Azo-Based Imidazo[1,2-a]pyridine Derivatives: In Vitro and In Silico Investigations - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Identification of Novel Imidazo[1,2-a]pyridine Inhibitors Targeting M. tuberculosis QcrB | PLOS One [journals.plos.org]
- 5. researchgate.net [researchgate.net]
- 6. apps.dtic.mil [apps.dtic.mil]
- 7. researchgate.net [researchgate.net]
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